

Molecular weight and formula of Ethyl 2-benzylacetoacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-benzylacetoacetate

Cat. No.: B018223

[Get Quote](#)

An In-depth Technical Guide to Ethyl 2-benzylacetoacetate

This technical guide provides a comprehensive overview of the fundamental physicochemical properties and a representative synthetic protocol for **Ethyl 2-benzylacetoacetate**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Compound Data

The key quantitative data for **Ethyl 2-benzylacetoacetate** are summarized in the table below for easy reference and comparison.

Parameter	Value	Reference
Molecular Formula	C13H16O3	[1][2][3]
Molecular Weight	220.26 g/mol	[1][2][3]
CAS Number	620-79-1	[2]
Appearance	Colorless to light yellow oily liquid	[3]
Boiling Point	276 °C	
Density	1.036 g/mL at 25 °C	

Synthesis of Ethyl 2-benzylacetoacetate: An Experimental Protocol

The synthesis of **Ethyl 2-benzylacetoacetate** is commonly achieved through the alkylation of an enolate. The following protocol details a representative procedure.

Principle

The reaction involves the deprotonation of the α -carbon of ethyl acetoacetate using a suitable base, such as sodium ethoxide, to form a resonance-stabilized enolate. This nucleophilic enolate then undergoes an SN2 reaction with benzyl chloride, resulting in the formation of **Ethyl 2-benzylacetoacetate**.

Materials and Reagents

- Ethyl acetoacetate
- Sodium ethoxide
- Ethanol (anhydrous)
- Benzyl chloride
- Ethyl acetate

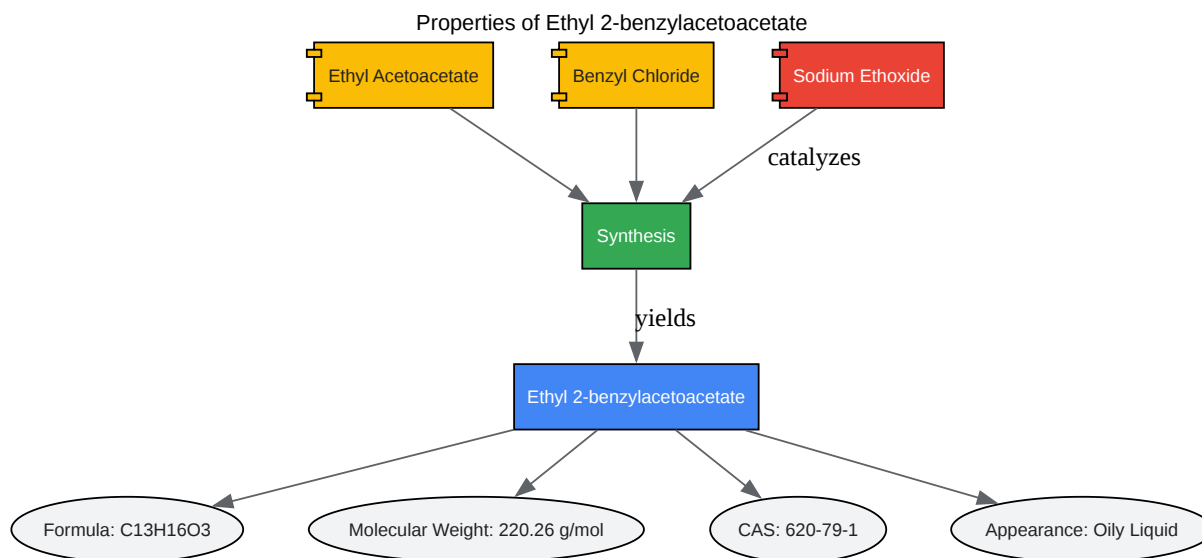
- Magnesium sulfate (anhydrous)
- Deionized water
- Hexane

Experimental Procedure

- **Preparation of the Enolate:** In a dry 100 mL round-bottom flask equipped with a magnetic stirrer, add sodium ethoxide (3.4g, 0.05 mol) to 25 mL of anhydrous ethanol. Stir the mixture until the sodium ethoxide is completely dissolved. To this solution, add ethyl acetoacetate (6.5g, 0.05 mol).
- **Alkylation:** Place a condenser on the flask and add benzyl chloride (6.3g, 0.05 mol) dropwise through the condenser. An exothermic reaction will occur.
- **Reflux:** Once the initial reaction subsides, heat the mixture to reflux for approximately 40 minutes using a heating mantle.
- **Work-up:** After cooling the reaction mixture to room temperature, pour it into 100 mL of deionized water. Extract the aqueous mixture twice with 50 mL portions of ethyl acetate.
- **Purification:** Combine the organic extracts and wash them twice with 50 mL of deionized water. Dry the organic layer over anhydrous magnesium sulfate. Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- **Analysis:** The purity of the resulting **Ethyl 2-benzylacetoacetate** can be assessed using thin-layer chromatography (TLC) with a 9:1 hexane-ethyl acetate solution as the eluent.

Logical Relationship Diagram

The following diagram illustrates the key attributes of **Ethyl 2-benzylacetoacetate**.



[Click to download full resolution via product page](#)

Caption: Key properties and synthesis reactants for **Ethyl 2-benzylacetoacetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ETHYL 2-BENZYLACETOACETATE | 620-79-1 [chemicalbook.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. Ethyl alpha-benzylacetoacetate | C13H16O3 | CID 246929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular weight and formula of Ethyl 2-benzylacetoacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018223#molecular-weight-and-formula-of-ethyl-2-benzylacetoacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com